

Comprehensive Safety and Handling Guide for 4-Biphenylmethanol

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Compound of Interest

Compound Name: 4-Biphenylmethanol

Cat. No.: B1213676

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **4-Biphenylmethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant handling of this chemical.

I. Hazard Identification and Physical Properties

While some safety data sheets (SDS) do not classify **4-Biphenylmethanol** as a hazardous substance under the Globally Harmonized System (GHS), others indicate potential hazards.[1] [2] It is prudent to handle this compound with care, assuming it may cause skin, eye, and respiratory irritation.[3] One source suggests it may be harmful if swallowed and is suspected of damaging fertility or the unborn child.[3]

Quantitative Data Summary

Property	Value	References
Physical State	Powder / Solid	[1][4]
Appearance	Beige / White to Almost White Crystalline Powder	[1][5][6]
Molecular Formula	C13H12O	[5][7]
Molecular Weight	184.23 g/mol	[5]
Melting Point	96 - 105 °C / 204.8 - 221 °F	[1][4]
Solubility	Insoluble in water. Soluble in ethanol, benzene, and acetone.	[5][6]
Storage Temperature	Room Temperature, in a dry, cool, and well-ventilated place.	[4][5][6]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure. The following equipment should be worn when handling **4-Biphenylmethanol**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield worn over safety glasses.[8]	Protects against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[9][10]	Prevents skin contact. Gloves should be inspected before use and removed carefully to avoid contamination.[11]
Body Protection	A laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator is recommended when dust is generated or if working outside of a ventilated enclosure.[2][12]	Minimizes inhalation of airborne particles.

III. Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow will ensure minimal exposure and prevent contamination.

1. Preparation:

- Read and understand the Safety Data Sheet (SDS) for **4-Biphenylmethanol** before beginning work.[9]
- Ensure a designated work area, preferably within a chemical fume hood or a well-ventilated space, is clean and prepared.[7][11]
- Cover the work surface with absorbent bench paper.[7]
- Assemble all necessary equipment, including weighing paper, spatulas, and labeled containers.

- Don the required PPE as specified in the table above.

2. Weighing and Transfer:

- To minimize dust, avoid pouring the powder directly from the bottle.[\[7\]](#)
- Use a spatula to transfer small amounts of the powder onto weighing paper or into a container.[\[7\]](#)
- Keep the container of **4-Biphenylmethanol** closed whenever possible.[\[7\]](#)
- If working outside a fume hood, handle the powder carefully to prevent it from becoming airborne.

3. In Case of a Spill:

- Notify colleagues in the immediate area.[\[9\]](#)
- For minor spills, carefully sweep up the solid material and place it into a labeled container for hazardous waste.[\[4\]](#)
- Avoid creating dust during cleanup.
- Decontaminate the spill area according to your institution's procedures.[\[9\]](#)

4. Post-Handling:

- Securely close all containers of **4-Biphenylmethanol**.
- Clean all equipment and the work area.
- Carefully remove PPE to avoid contaminating yourself.
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[4\]](#)[\[11\]](#)

IV. First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1] [4] [7]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing. If irritation persists, seek medical attention.	[1] [4] [7]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[1] [4] [7]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Call a physician immediately.	[1] [4] [7]

V. Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

1. Waste Identification and Segregation:

- All materials contaminated with **4-Biphenylmethanol**, including the pure compound, contaminated gloves, and weighing paper, must be treated as chemical waste.[\[4\]](#)
- Do not mix this waste with other waste streams unless permitted by your institution's guidelines.

2. Containerization and Labeling:

- Collect solid waste in a clearly labeled, sealed, and chemically compatible container.[\[1\]](#)
- The label must include the words "Hazardous Waste," the full chemical name "**4-Biphenylmethanol**," and any other information required by your institution's Environmental Health and Safety (EHS) department.[\[5\]](#)

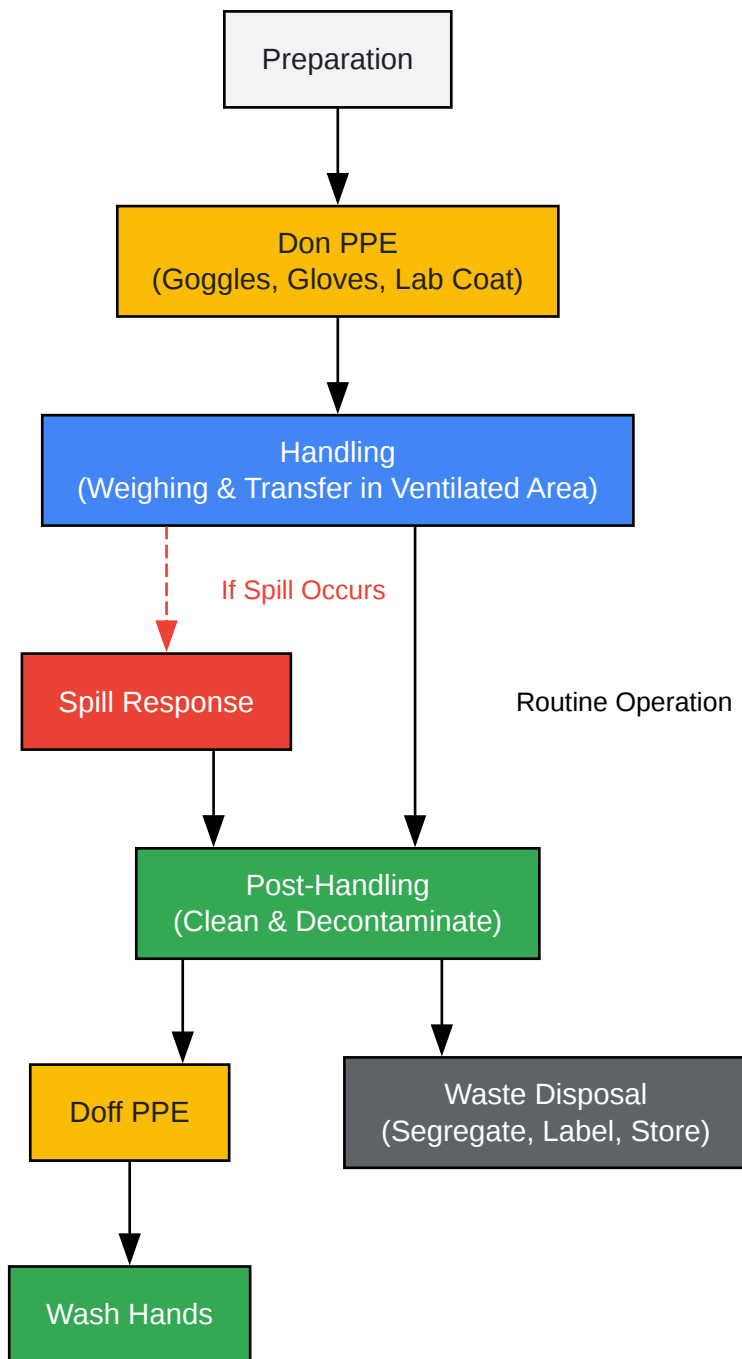
3. Storage and Disposal:

- Store the waste container in a designated hazardous waste accumulation area.[\[1\]](#)
- Arrange for pickup and disposal by a licensed chemical waste management contractor through your EHS department.[\[4\]](#)
- A common disposal method for solid organic compounds is high-temperature incineration. One SDS suggests dissolving the material in a combustible solvent and burning it in a chemical incinerator.

VI. Workflow Visualization

The following diagram illustrates the procedural workflow for the safe handling of **4-Biphenylmethanol**.

Safe Handling Workflow for 4-Biphenylmethanol



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Caption: Safe handling workflow for **4-Biphenylmethanol** from preparation to disposal.

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References

- 1. campusoperations.temple.edu [campusoperations.temple.edu]
- 2. sams-solutions.com [sams-solutions.com]
- 3. chemistry.utoronto.ca [chemistry.utoronto.ca]
- 4. benchchem.com [benchchem.com]
- 5. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 6. uah.edu [uah.edu]
- 7. ehs.wisc.edu [ehs.wisc.edu]
- 8. crystalgen.com [crystalgen.com]
- 9. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 10. gz-supplies.com [gz-supplies.com]
- 11. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 12. nsccl.edu [nsccl.edu]
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